

Valtrate Hydrine B4 in DMSO: Technical Support Center

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Compound of Interest

Compound Name: Valtrate Hydrine B4

Cat. No.: B12425559

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This technical support center provides guidance on the stability and handling of **Valtrate Hydrine B4** in DMSO stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Valtrate Hydrine B4**?

A1: Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating stock solutions of **Valtrate Hydrine B4**.^{[1][2][3]} It is also soluble in chloroform, dichloromethane, ethyl acetate, and acetone.^[3]

Q2: How do I dissolve **Valtrate Hydrine B4** in DMSO?

A2: The solubility of **Valtrate Hydrine B4** in DMSO is approximately 1 mg/mL (1.91 mM).^{[4][1]}
^[2] To achieve dissolution, warming the solution to 37°C and using an ultrasonic bath may be necessary.^{[4][1][3]} It is critical to use newly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by hygroscopic (water-absorbing) DMSO.^{[4][1][2]}

Q3: What are the recommended storage conditions for **Valtrate Hydrine B4** DMSO stock solutions?

A3: For optimal stability, prepared DMSO stock solutions should be stored under the following conditions, protected from moisture and light.^{[4][1][2][5]}

Storage Temperature & Duration Summary

Storage Temperature	Recommended Duration
-20°C	Up to 1 month
-80°C	Up to 6 months

Q4: Should I be concerned about repeated freeze-thaw cycles?

A4: Yes. To avoid degradation of the compound, it is highly recommended to aliquot the DMSO stock solution into single-use volumes before storage.^[1] This practice prevents product inactivation that can result from repeated freeze-thaw cycles.^[1]

Q5: What is the stability of the solid form of **Valtrate Hydrine B4**?

A5: The solid form of **Valtrate Hydrine B4** should be stored at 4°C, sealed, and protected from moisture and light.^{[4][1]} Some suppliers recommend storing the powder at -20°C.^[5] The compound is stable under these recommended storage conditions.^[5]

Q6: Are there any known incompatibilities for **Valtrate Hydrine B4**?

A6: **Valtrate Hydrine B4** should not be mixed with strong acids or alkalis, nor with strong oxidizing or reducing agents.^[5]

Troubleshooting Guide

Issue 1: **Valtrate Hydrine B4** is not fully dissolving in DMSO.

- Cause: The concentration may be too high, or the DMSO may have absorbed moisture.
- Solution:
 - Ensure the concentration does not exceed 1 mg/mL (1.91 mM).^{[4][1]}
 - Gently warm the vial to 37°C and use an ultrasonic bath to aid dissolution.^[3]

- Always use fresh, high-purity, anhydrous DMSO for preparing your stock solution, as **Valtrate Hydrine B4**'s solubility is sensitive to moisture.[4][1][2]

Issue 2: Inconsistent experimental results using the same stock solution.

- Cause: The compound may be degrading due to improper storage or handling.
- Solution:
 - Review Storage: Confirm that the stock solution has been stored at the correct temperature (-20°C for up to 1 month, -80°C for up to 6 months) and protected from light. [4]
 - Avoid Freeze-Thaw Cycles: Ensure that the stock solution was aliquoted after preparation to avoid repeated freezing and thawing.[1] If not, prepare a fresh stock solution and aliquot it.
 - Prepare Fresh Solutions: For maximum reliability, consider preparing fresh stock solutions on the day of the experiment.[3]

Experimental Protocols

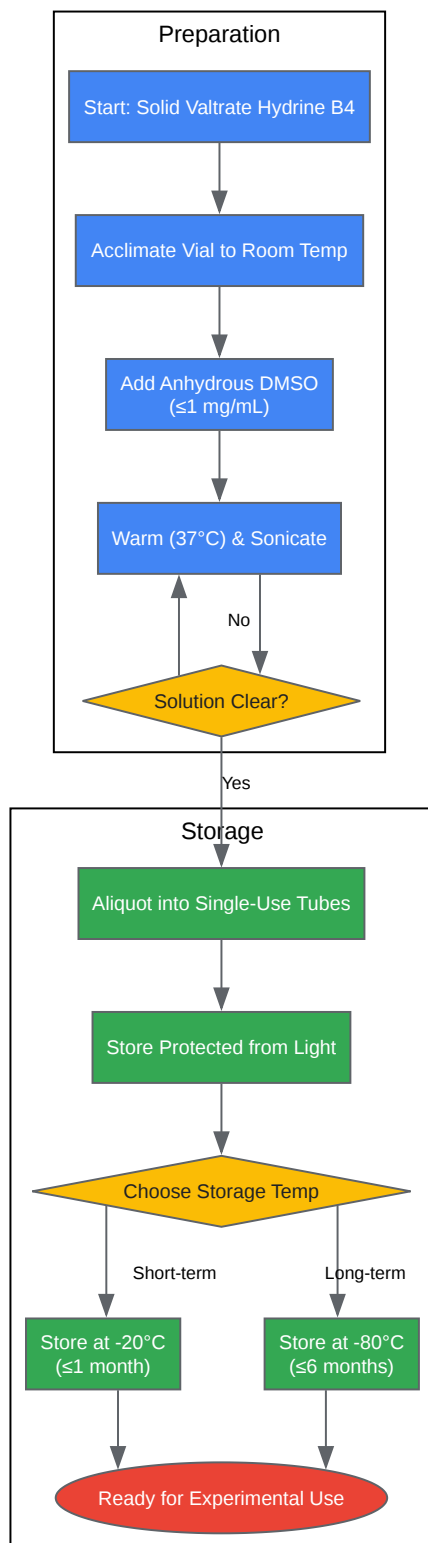
Protocol 1: Preparation of **Valtrate Hydrine B4** Stock Solution in DMSO

- Acclimatization: Allow the vial of solid **Valtrate Hydrine B4** to equilibrate to room temperature for at least one hour before opening.[3]
- Solvent Addition: Using a calibrated pipette, add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (not exceeding 1 mg/mL).
- Dissolution: Tightly cap the vial and vortex briefly. If the compound is not fully dissolved, sonicate the vial in an ultrasonic water bath and/or gently warm it to 37°C until the solution is clear.
- Aliquoting: Once fully dissolved, dispense the solution into single-use, light-protecting (amber) microcentrifuge tubes.

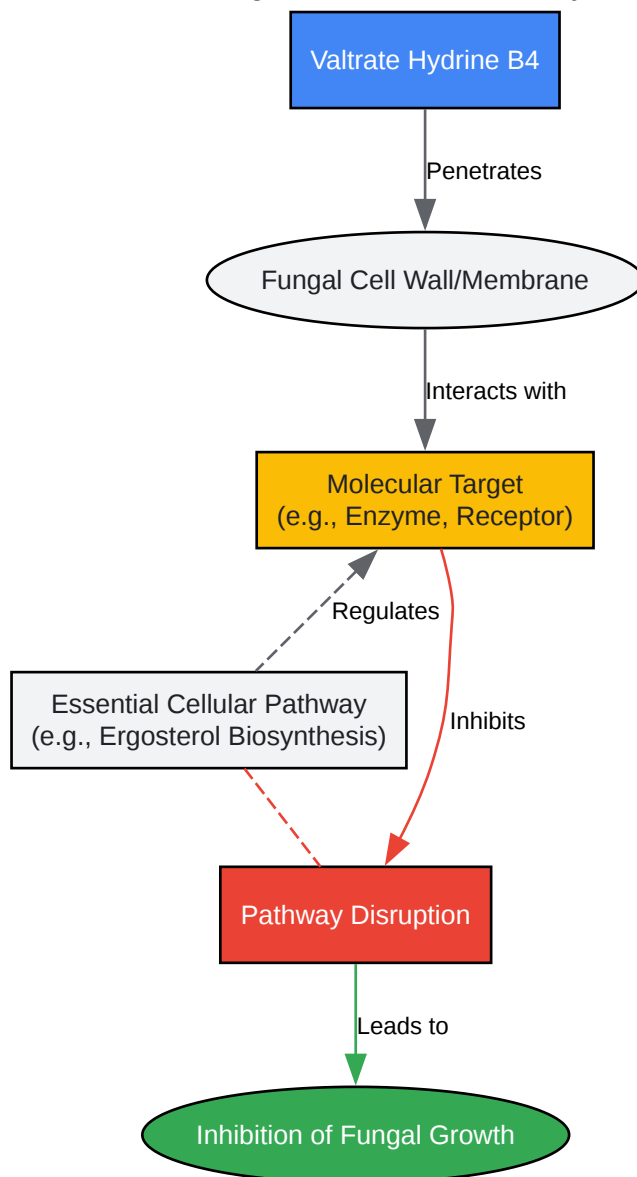
- Storage: Immediately store the aliquots at -20°C for short-term storage (≤ 1 month) or -80°C for long-term storage (≤ 6 months).[\[4\]](#)[\[5\]](#)

Visualizations

Workflow for Preparing and Storing Valtrate Hydrine B4 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for Preparing and Storing **Valtrate Hydrine B4** Stock Solution.

Hypothesized Antifungal Action of Valtrate Hydrine B4



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Caption: Hypothesized Antifungal Action of **Valtrate Hydrine B4**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Valtrate hydrine B4 | 天然化合物 | MCE [medchemexpress.cn]
- 3. Valtrate Hydrine B4 | CAS:18296-48-5 | Monoterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Valtrate hydrine B4|18296-48-5|MSDS [dcchemicals.com]
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